

Comprehensive Spectroscopic Profiling of 1-Benzofuran-4-thiol

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Compound of Interest

Compound Name: 1-Benzofuran-4-thiol

CAS No.: 173306-95-1

Cat. No.: B12862973

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From Synthesis Verification to Structural Elucidation

Executive Summary & Structural Context

1-Benzofuran-4-thiol (CAS: 173306-95-1) represents a critical scaffold in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) targeting kinases and GPCRs. Unlike its more common isomers (benzofuran-2- or 3-thiol), the 4-position places the thiol group on the benzene ring, adjacent to the furan oxygen bridge. This proximity induces unique electronic and steric effects that are diagnostic in spectroscopic analysis.

Core Challenge: The primary analytical challenge is distinguishing the 4-thiol from its regioisomers (5-, 6-, or 7-thiol) and quantifying the rapid oxidative degradation to the disulfide dimer (Bis(4-benzofuranyl)disulfide).

Synthesis Context & Impurity Profile

To interpret spectra accurately, one must understand the sample's history. The most robust synthetic route involves lithium-halogen exchange from 4-bromobenzofuran, followed by quenching with elemental sulfur (

) or a sulfenylating agent.

- Precursor: 4-Bromobenzofuran (Distinct NMR signals at 7.17, 7.40, 7.45 ppm).[1]
- Primary Impurity: Unreacted 4-bromobenzofuran.
- Secondary Impurity: Disulfide dimer (generated via air oxidation during workup).

Primary Characterization: Nuclear Magnetic Resonance (¹H NMR)

The

¹H NMR spectrum of **1-benzofuran-4-thiol** is an AMX system (benzene ring) coupled with an AX system (furan ring), further complicated by long-range couplings.

Predicted Chemical Shifts & Coupling Constants

Solvent:

(Chloroform-d) | Frequency: 400 MHz[1][2]

Proton	Position	(ppm)	Multiplicity	Coupling (Hz)	Structural Diagnostic
H-2	Furan	7.60 - 7.65	Doublet (d)		Characteristic furan -proton.
H-3	Furan	6.80 - 6.85	Doublet (d)		Often shows long-range coupling to H-7 ().
H-5	Benzene	7.15 - 7.25	Doublet (d)		Ortho to thiol; shielded relative to 4-bromo precursor.
H-6	Benzene	7.10 - 7.20	Triplet (t/dd)		Pseudo-triplet due to similar ortho couplings.
H-7	Benzene	7.35 - 7.45	Doublet (d)		Deshielded by furan oxygen proximity.
-SH	Thiol	3.50 - 4.00	Broad Singlet	N/A	Critical Diagnostic. Disappears with shake.

Mechanistic Insight: The "Thiol Shift"

Replacing the Bromine (electronegative, withdrawing) at C4 with a Thiol (electron-rich, donating via resonance) causes a distinct upfield shift of the adjacent H-5 proton.

- 4-Bromo H-5:

7.40 ppm.^{[1][3][4]}

- 4-Thiol H-5:

7.20 ppm.

- Validation Step: If H-5 remains deshielded above 7.35 ppm, the reaction is incomplete (starting material present).

The "Fingerprint" Long-Range Coupling

Benzofurans exhibit a characteristic "zig-zag" long-range coupling (

) between H-3 and H-7.

- Look for broadening or a fine splitting (

Hz) on the H-3 doublet.

- This confirms the integrity of the fused bicyclic system.

Vibrational Spectroscopy (IR & Raman)

Vibrational spectroscopy is the fastest method to verify the presence of the free thiol and the absence of the disulfide.

Infrared (FT-IR)

- S-H Stretch (

): A weak but sharp band at 2550–2580 cm

.

- Note: This region is often devoid of other signals, making it highly diagnostic.

- Absence: If this peak is missing, the sample has likely oxidized to the disulfide.
- C-O Stretch (Furan): Strong bands at 1250–1260 cm
(asymmetric C-O-C stretch).
- Aromatic C-H: 3050–3100 cm

.

Raman Spectroscopy[5]

- S-H Stretch: Appears as a strong, intense band at
2570 cm
(unlike IR where it is weak).
 - S-S Stretch (Disulfide): If oxidized, a new band appears at 500–540 cm
- .
- Recommendation: Use Raman for monitoring stability over time, as it is non-destructive and can be done through glass vials.

Mass Spectrometry (MS)[6]

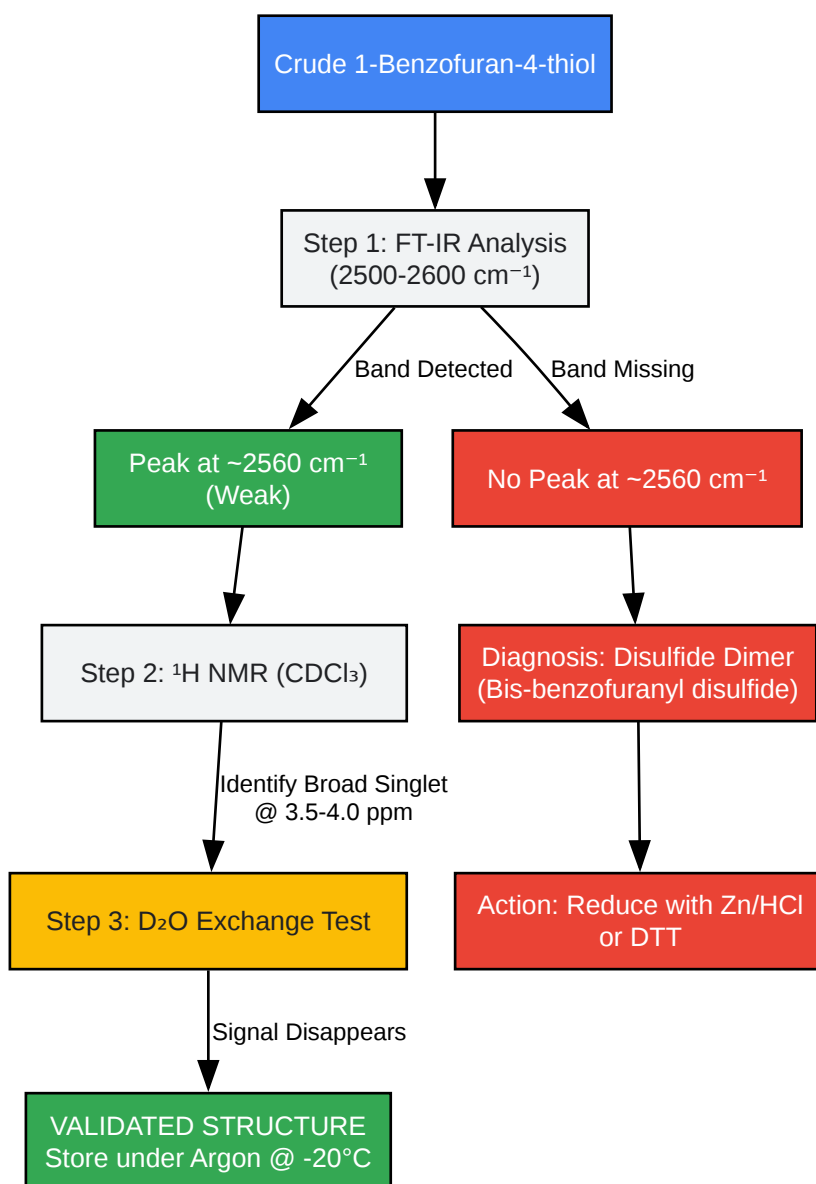
- Ionization: ESI- (negative mode) is preferred for thiols (formation of
([M-H]^-), though EI (Electron Impact) is standard for volatile building blocks.
- Molecular Ion ([M]^+): m/z 150.0.
- Fragmentation Pattern (EI):
 - 150: Molecular ion ([M]^+).

- 117 (): Loss of the thiol radical is a primary pathway, yielding the benzofuranyl cation.
- 122 (): Characteristic contraction of the furan ring.
- 89: Deep fragmentation (loss of CO and S).

Experimental Workflow Diagrams

Figure 1: Characterization Decision Tree

This workflow ensures no false positives from oxidized impurities.

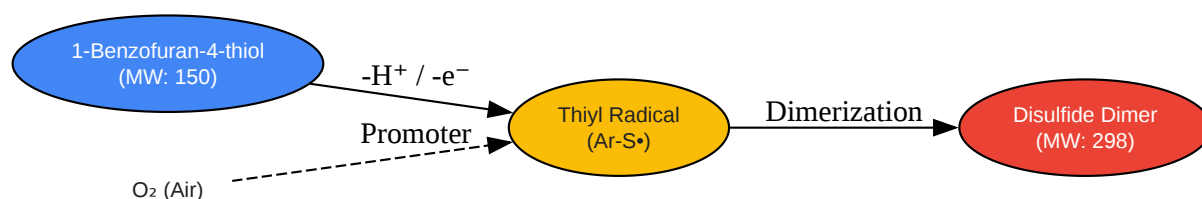


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Caption: Figure 1. Step-wise validation protocol. The IR check is the "gatekeeper" assay to prevent wasting NMR time on oxidized samples.

Figure 2: Oxidative Degradation Pathway

Understanding the degradation is vital for interpreting "messy" spectra.



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Caption: Figure 2. Spontaneous oxidation pathway. The disulfide dimer is the thermodynamic sink for this compound in aerobic conditions.

Best Practice Protocol: Handling & Storage

To ensure reproducible spectroscopic data, the following protocol is mandatory:

- Solvent Preparation: Never use "fresh from the bottle"
 - . It often contains traces of acid (HCl) and phosgene which accelerate oxidation.
 - Protocol: Pass through a small plug of basic alumina or immediately before use.
- Sample Prep:
 - Flush the NMR tube with Nitrogen or Argon before capping.
 - Concentration: 10-15 mg in 0.6 mL solvent. High concentrations promote disulfide formation.
- Data Acquisition:
 - Run the spectrum immediately. Do not leave the tube in the autosampler overnight.
 - If the spectrum shows a duplicate set of aromatic signals (usually slightly downfield), the sample has oxidized.

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